

Efficacy of Gibberellin A7 compared to other gibberellins in fruit set

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Compound of Interest

Compound Name: Gibberellin A7

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Gibberellin A7: A Comparative Guide to its Efficacy in Fruit Set

For researchers, scientists, and professionals in drug development, the selection of the appropriate plant growth regulator is paramount for optimizing fruit production. Among the vast family of gibberellins, **Gibberellin A7 (GA7)** has shown considerable efficacy in promoting fruit set, a critical stage in fruit development. This guide provides an objective comparison of GA7's performance against other commercially significant gibberellins, namely Gibberellic Acid (GA3) and a mixture of Gibberellin A4 and A7 (GA4+7), supported by experimental data.

Quantitative Data on Fruit Set Efficacy

The following tables summarize quantitative data from various studies comparing the effects of GA7 and other gibberellins on fruit set and related parameters in different fruit crops.

Table 1: Effect of Different Gibberellins on Fruit Set in Mango (cv. Kensington Pride)

Gibberellin Type	Concentration (ppm)	Mean Fruit Set (fruits/panicle)
Control	0	12.3
GA3	10	43.0
GA7	10	Not explicitly stated, but lower than GA13 and GA4/A7
GA4/A7	10	Higher than GA3 and GA7
GA13	10	Most effective in increasing fruit set

Data adapted from a study on mango fruit set, highlighting that while specific values for GA7 were not provided in the accessible text, its efficacy was comparatively lower than GA13 and GA4/A7.^[1]

Table 2: Influence of Gibberellins on Fruit Set in Sweet Cherry (cv. Bing and Tieton)

Gibberellin Treatment	Cultivar	Increase in Fruit Set (%)
GA3 + GA4/7 Combination	Bing	More effective than individual isomers
GA3 + GA4/7 Combination	Tieton	36% increase with 4-CPA

This study indicates that a combination of gibberellins, including GA4 and GA7, was more effective in improving fruit set in sweet cherries than other individual gibberellin isomers.^[2]

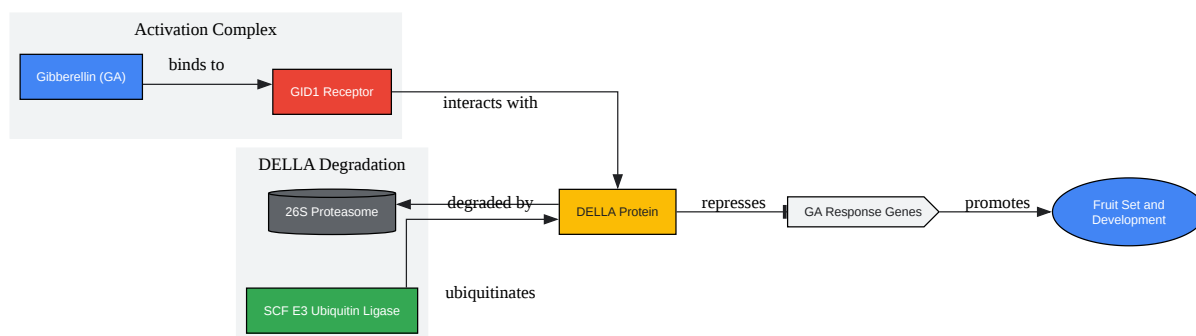
Table 3: Efficacy of GA4+7 on Fruit Set and Retention in Subtropical Peach

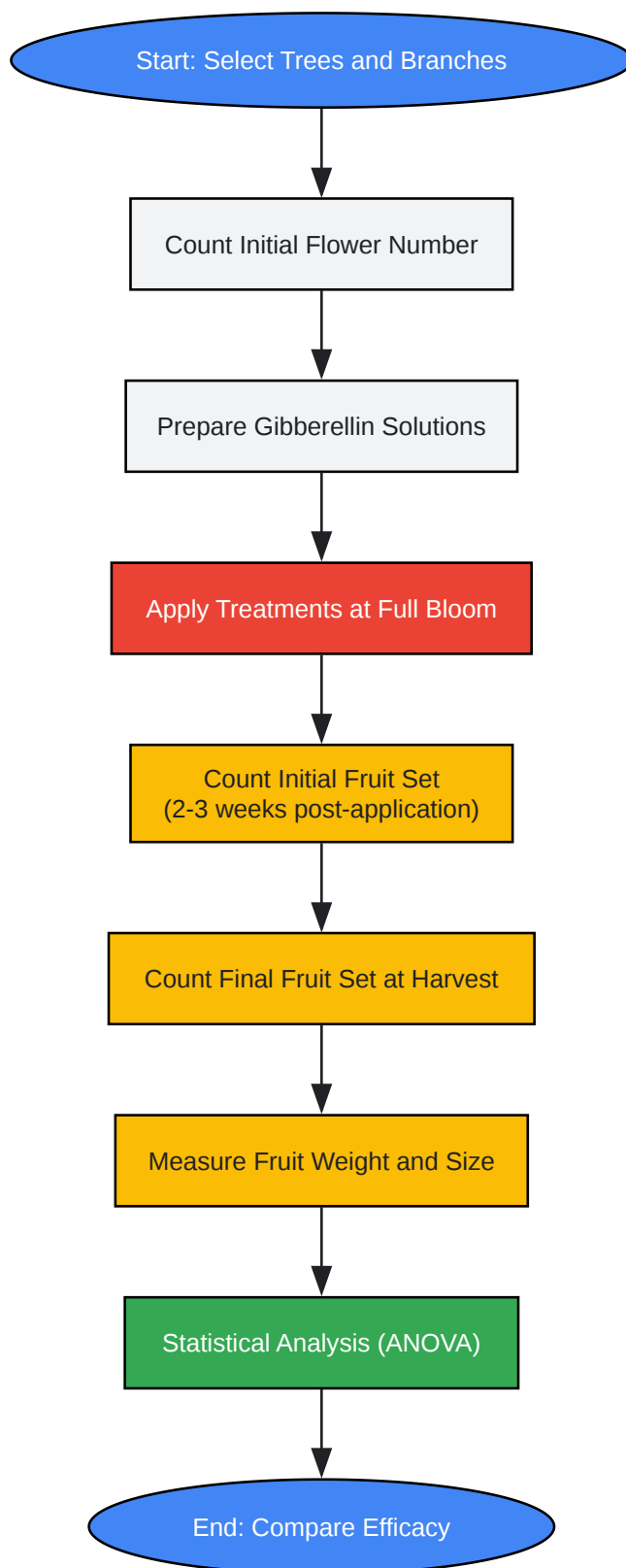
Cultivar	GA4+7 Concentration (ppm)	Observation
Shani-Punjab, Flordasun, Flordared, Sun Red nectarine	5-10	Increased fruit set, retention, weight, and yield

This research demonstrates the positive impact of a GA4+7 mixture on various parameters of peach production.[3]

Gibberellin Signaling Pathway in Fruit Set

The initiation of fruit set is a complex process regulated by a network of plant hormones, with gibberellins playing a central role. The binding of a bioactive gibberellin, such as GA7, to its receptor GID1 (GIBBERELLIN INSENSITIVE DWARF1) triggers a signaling cascade. This interaction leads to the degradation of DELLA proteins, which are transcriptional regulators that repress gibberellin responses. The degradation of DELLA proteins allows for the expression of genes involved in cell division and expansion, ultimately leading to fruit development.[4][5]





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